

commercial availability of 4-(1H-imidazol-2-yl)benzoic acid

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Compound of Interest

Compound Name: 4-(1H-imidazol-2-yl)benzoic Acid

Cat. No.: B012500

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An In-depth Technical Guide to the Commercial Availability of **4-(1H-imidazol-2-yl)benzoic Acid**

Authored by: A Senior Application Scientist Introduction: A Versatile Heterocyclic Building Block

4-(1H-imidazol-2-yl)benzoic acid, identified by the CAS Number 108035-45-6, is a bifunctional organic compound featuring a carboxylic acid group and an imidazole ring. This unique structural arrangement makes it a valuable intermediate and building block in various scientific fields. The imidazole moiety offers sites for hydrogen bonding and coordination with metal ions, while the benzoic acid group provides a handle for amide bond formation and other derivatization reactions. Its utility is particularly pronounced in medicinal chemistry and materials science, where it serves as a foundational scaffold for designing molecules with specific biological activities or material properties.^[1] This guide provides a comprehensive overview of its commercial availability, procurement considerations, and key applications to assist researchers, scientists, and drug development professionals in sourcing and utilizing this important chemical entity.

Commercial Availability and Supplier Analysis

4-(1H-imidazol-2-yl)benzoic acid is readily available from a range of specialty chemical suppliers. It is typically offered in research-grade quantities, with purities suitable for most

laboratory applications, including synthetic chemistry and biological screening. The compound is generally supplied as a beige or off-white solid.[1]

Below is a comparative table of representative suppliers, compiled from publicly available data. Researchers are advised to consult the suppliers' websites for the most current pricing and availability.

Supplier	Product/Catalog Number	Purity	CAS Number	Molecular Formula	Molecular Weight
ChemUniverse	P70882	97%	108035-45-6	C ₁₀ H ₈ N ₂ O ₂	188.19
Chem-Impex	09856	≥ 98% (NMR)	108035-45-6	C ₁₀ H ₈ N ₂ O ₂	188.19
AbacipharmTech	AB17777	Not Specified	108035-45-6	C ₁₀ H ₈ N ₂ O ₂	188.19
ChemScene	CS-0157583	95+%	210962-27-9 (HCl Salt)	C ₁₀ H ₉ CIN ₂ O ₂	224.64

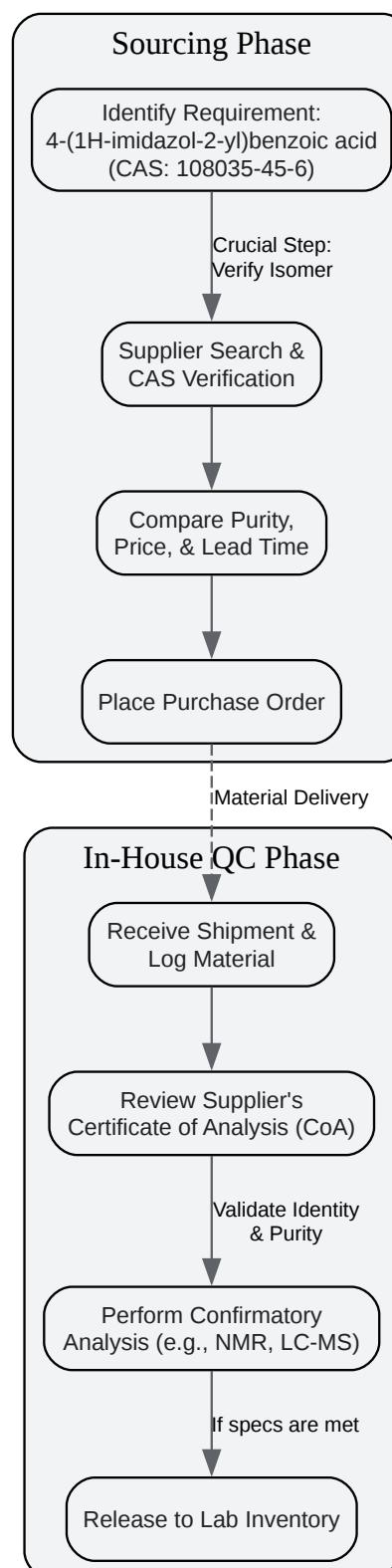
Key Procurement Insights:

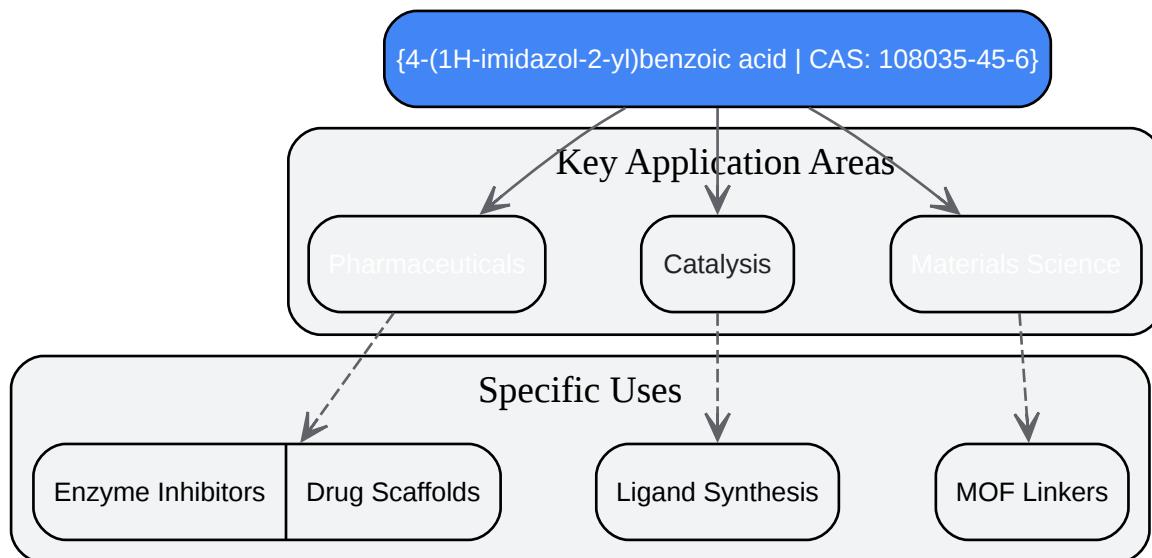
- Purity Levels:** The compound is commonly available in purities ranging from 95% to over 98%, which is sufficient for most research and development purposes.[1][2][3] For applications requiring higher purity, custom synthesis or re-purification may be necessary.
- Salt Form:** While the free base (CAS 108035-45-6) is common, it is also available as a hydrochloride salt (CAS 210962-27-9).[3] The choice between the free base and the salt form will depend on the specific requirements of the planned reaction or assay, such as solubility.
- Isomeric Confusion:** It is crucial to distinguish 4-(1H-imidazol-2-yl)benzoic acid from its isomer, 4-(1H-imidazol-1-yl)benzoic acid (CAS 17616-04-5).[4][5][6] The position of the benzoic acid group relative to the nitrogen atoms in the imidazole ring significantly alters the molecule's chemical properties. Always verify the CAS number before purchasing.

- Storage: Suppliers recommend storing the compound at 0-8 °C to ensure its long-term stability.[1]

Strategic Sourcing and Quality Control Workflow

The process of acquiring and validating a chemical intermediate like **4-(1H-imidazol-2-yl)benzoic acid** is a critical, multi-step process for ensuring experimental reproducibility and success.



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Caption: Key application areas for the compound.

Conclusion

4-(1H-imidazol-2-yl)benzoic acid is a commercially accessible and highly valuable chemical intermediate for research and development. Its availability from multiple suppliers in various purities allows for its broad application in drug discovery, catalysis, and materials science. Professionals seeking to procure this compound should pay close attention to the specific CAS number to avoid isomeric confusion and should implement a standard quality control workflow to validate the identity and purity of the material upon receipt. Its established role as a versatile building block ensures its continued relevance in the advancement of chemical and biomedical sciences.

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